

# Technical Guide: Physicochemical Properties and Synthetic Relevance of 3-Bromo-4-nitrobenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-4-nitrobenzaldehyde

Cat. No.: B145946

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physicochemical properties of **3-Bromo-4-nitrobenzaldehyde**, a key intermediate in organic synthesis. It includes a detailed summary of its melting and boiling points, standardized experimental protocols for their determination, and explores its application in the synthesis of targeted therapeutic agents. A logical workflow illustrating the mechanism of action of a downstream product, a PICK1 inhibitor, is also presented. This document is intended to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry and drug development.

## Physicochemical Data of 3-Bromo-4-nitrobenzaldehyde

**3-Bromo-4-nitrobenzaldehyde** is a solid organic compound with the molecular formula  $C_7H_4BrNO_3$ . The accurate determination of its physical properties, such as melting and boiling points, is crucial for its identification, purity assessment, and manipulation in synthetic procedures.

Table 1: Quantitative Physicochemical Data for **3-Bromo-4-nitrobenzaldehyde**

Property	Value	Source
Melting Point	97-99 °C	[1][2][3]
87-89 °C	[1]	
Boiling Point	311.6 ± 27.0 °C (Predicted)	[1][2][3][4]
~364 °C (Predicted)	[1]	
Molecular Weight	230.02 g/mol	[2][4]
CAS Number	101682-68-2	[1][2][3][4][5][6][7]

Note: The variations in reported melting points may be attributed to different experimental conditions or sample purity. The boiling points are predicted values.

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the melting and boiling points of organic compounds like **3-Bromo-4-nitrobenzaldehyde**.

### Melting Point Determination using the Capillary Method

This method is widely used for the determination of the melting point of a crystalline solid.[1]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of dry **3-Bromo-4-nitrobenzaldehyde** is placed on a clean, dry surface and crushed into a fine powder using a mortar and pestle.
- **Capillary Tube Filling:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is sufficient.
- **Apparatus Setup (Mel-Temp):** The filled capillary tube is placed in the sample holder of the melting point apparatus. The thermometer is inserted into its designated holder.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to the thermometer using a rubber band or a small piece of tubing, ensuring the sample is aligned with the thermometer bulb. The assembly is then clamped so that the bulb and sample are immersed in the heat-transfer fluid (e.g., mineral oil) in the Thiele tube.
- **Heating:** The apparatus is heated gently. For an unknown sample, a rapid preliminary heating can be done to approximate the melting point. Subsequently, a new sample is heated slowly, at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation and Recording:** The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire sample becomes a clear liquid ( $T_2$ ) are recorded. The melting point is reported as the range  $T_1 - T_2$ . For a pure compound, this range is typically narrow (0.5-2 °C).<sup>[1]</sup>

## Boiling Point Determination using the Capillary Method (Siwoloboff's Method)

This micro-method is suitable for determining the boiling point of a small quantity of liquid. Since **3-Bromo-4-nitrobenzaldehyde** is a solid at room temperature, it would need to be melted first for a boiling point determination, though this is less common than for native liquids. The predicted high boiling point also makes this determination challenging in a standard laboratory setting.

Apparatus:

- Small test tube or fusion tube

- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with a high-boiling liquid like silicone oil)

#### Procedure:

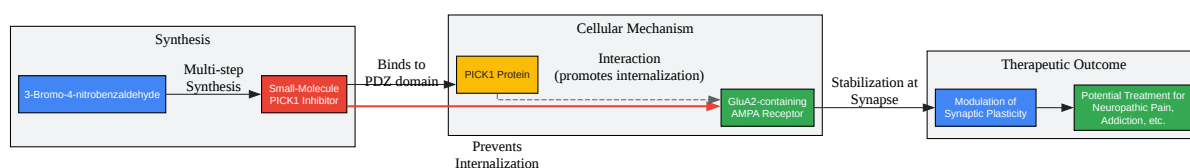
- **Sample Preparation:** A few drops of the liquid sample are placed in the small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inside the test tube with its open end downwards.
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is immersed in a heating bath.
- **Heating:** The bath is heated gradually. As the temperature rises, the air trapped in the capillary tube will expand and escape as bubbles.
- **Observation:** Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heating is then stopped.
- **Recording:** The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample. This is the point where the vapor pressure of the liquid equals the atmospheric pressure.

## Application in Drug Development: Synthesis of PICK1 Inhibitors

**3-Bromo-4-nitrobenzaldehyde** serves as a valuable intermediate in the synthesis of various organic molecules, including those with therapeutic potential. Notably, it is a precursor for the development of small-molecule inhibitors targeting the PDZ domain of the "Protein Interacting with C Kinase 1" (PICK1).[8]

PICK1 is a scaffolding protein that plays a crucial role in regulating the trafficking of AMPA receptors, which are fundamental to synaptic plasticity.[9] The interaction between PICK1 and the GluA2 subunit of AMPA receptors is implicated in various neurological conditions.[10][11] Therefore, inhibiting this interaction is a promising therapeutic strategy for conditions such as neuropathic pain and substance use disorders.[10][12]

Below is a diagram illustrating the logical workflow of how a PICK1 inhibitor, synthesized from a precursor like **3-Bromo-4-nitrobenzaldehyde**, can modulate synaptic activity.



[Click to download full resolution via product page](#)

Caption: Logical workflow of a PICK1 inhibitor synthesized from a **3-Bromo-4-nitrobenzaldehyde** precursor.

This guide provides essential technical information on **3-Bromo-4-nitrobenzaldehyde** for laboratory and research applications. The provided protocols and the contextualization of its use in the synthesis of neurologically active compounds underscore its importance in the field of drug discovery.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. byjus.com [byjus.com]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 5. cdn.juniata.edu [cdn.juniata.edu]
- 6. byjus.com [byjus.com]
- 7. Video: Boiling Points - Concept [jove.com]
- 8. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 9. pure.johnshopkins.edu [pure.johnshopkins.edu]
- 10. Administration of a novel high affinity PICK1 PDZ domain inhibitor attenuates cocaine seeking in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pnas.org [pnas.org]
- 12. The Scaffold Protein PICK1 as a Target in Chronic Pain - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Synthetic Relevance of 3-Bromo-4-nitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145946#3-bromo-4-nitrobenzaldehyde-melting-point-and-boiling-point]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)